

A Technical Guide to 2-Hydroxy-3-methyl-5-nitrobenzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydroxy-5-methyl-3-nitrobenzaldehyde

Cat. No.: B183002

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of 2-Hydroxy-3-methyl-5-nitrobenzaldehyde, including its chemical properties, synthesis protocols, and potential biological significance. The information is presented to support research and development activities in the fields of medicinal chemistry and materials science.

Chemical Identity and Properties

The IUPAC name for the compound is 2-hydroxy-3-methyl-5-nitrobenzaldehyde[1][2]. It is an aromatic aldehyde, a derivative of benzaldehyde with hydroxy, methyl, and nitro group substituents.

Table 1: Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C8H7NO4	PubChem[1]
Molecular Weight	181.15 g/mol	PubChem[1]
CAS Number	68007-03-4	ChemSrc[2]
Appearance	Not specified	N/A
Melting Point	Not specified	N/A
Boiling Point	Not specified	N/A
Solubility	Not specified	N/A
XLogP3	1.8	PubChem[1]

Table 2: Spectral Data Summary

Data Type	Availability
1H NMR	Available[3]
13C NMR	Available[3]
IR Spectroscopy	Available[3][4]
Mass Spectrometry	Available[3]

Synthesis Protocol

The synthesis of 2-hydroxy-3-methyl-5-nitrobenzaldehyde typically involves the nitration of 2-hydroxy-3-methylbenzaldehyde. Below is a generalized experimental protocol based on standard nitration procedures for similar phenolic aldehydes.

Objective: To synthesize 2-hydroxy-3-methyl-5-nitrobenzaldehyde via electrophilic aromatic substitution.

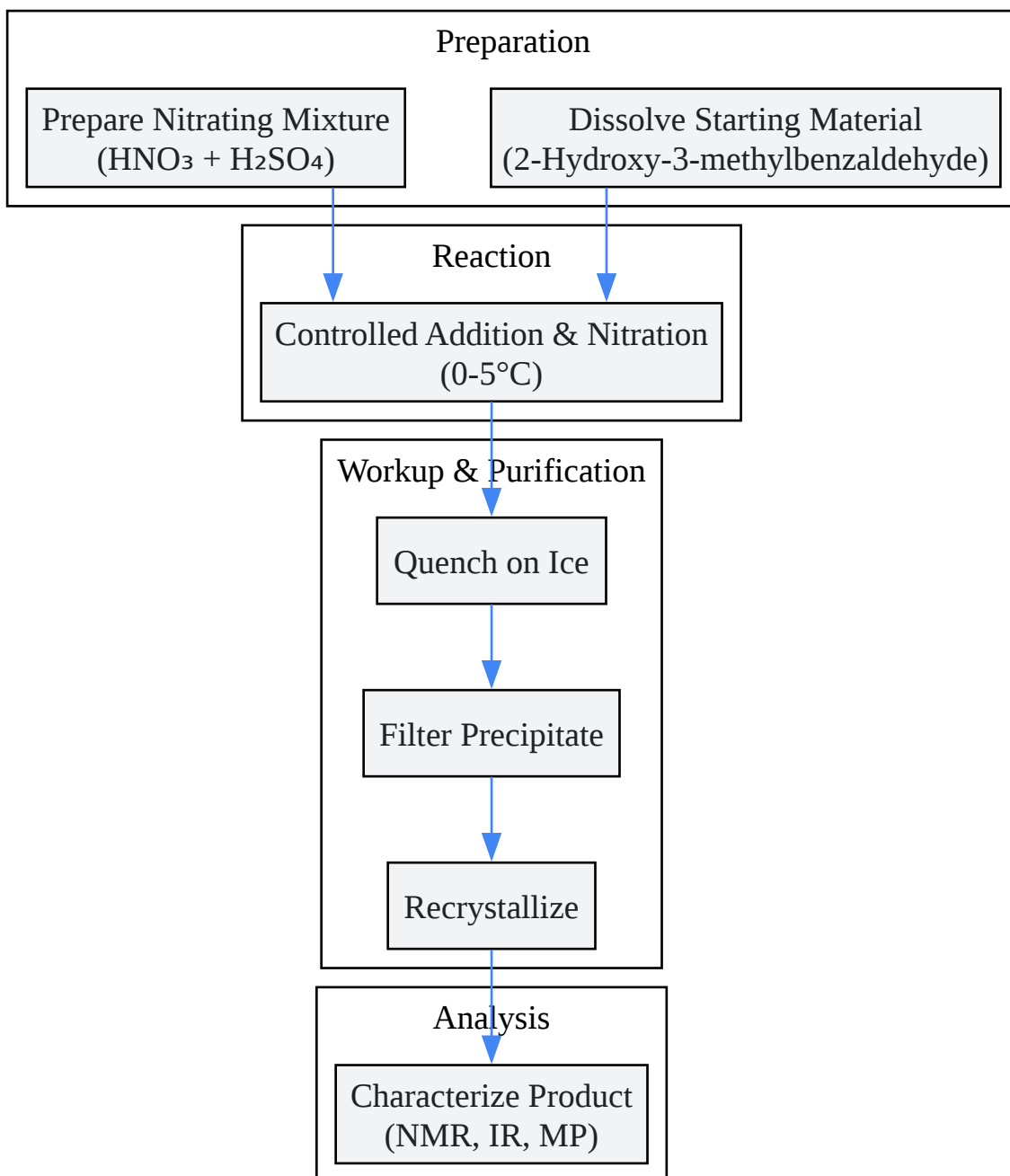
Materials:

- 2-hydroxy-3-methylbenzaldehyde
- Concentrated Sulfuric Acid (H_2SO_4)
- Concentrated Nitric Acid (HNO_3)
- Ice
- Distilled Water
- Ethanol (for recrystallization)

Procedure:

- Preparation of the Nitrating Mixture: In a flask submerged in an ice-salt bath, slowly add a stoichiometric amount of concentrated nitric acid to a cooled solution of concentrated sulfuric acid. Maintain the temperature below 10°C .
- Dissolution of Starting Material: Dissolve 2-hydroxy-3-methylbenzaldehyde in a minimal amount of concentrated sulfuric acid in a separate flask, keeping the mixture cool.
- Nitration Reaction: Slowly add the nitrating mixture dropwise to the dissolved 2-hydroxy-3-methylbenzaldehyde solution. Stir the reaction mixture continuously and maintain the temperature between 0 - 5°C to control the reaction rate and prevent over-nitration.
- Reaction Monitoring: Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Quenching: Once the reaction is complete, pour the mixture slowly onto crushed ice with constant stirring. This will cause the crude product to precipitate.
- Isolation: Filter the precipitated solid using a Buchner funnel and wash thoroughly with cold distilled water to remove any residual acid.
- Purification: Recrystallize the crude product from a suitable solvent, such as ethanol, to obtain the purified 2-hydroxy-3-methyl-5-nitrobenzaldehyde.
- Characterization: Confirm the identity and purity of the final product using techniques such as melting point determination, NMR spectroscopy, and IR spectroscopy.

A general workflow for the synthesis is illustrated in the diagram below.



[Click to download full resolution via product page](#)

Diagram 1: Synthesis Workflow

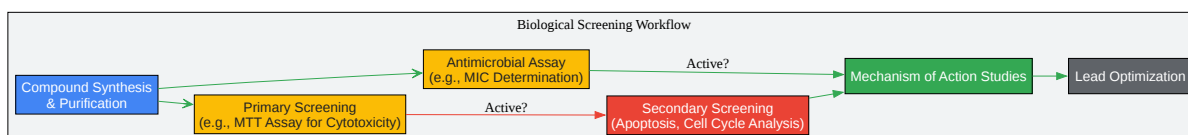
Biological Activity and Research Applications

While specific biological activities for 2-hydroxy-3-methyl-5-nitrobenzaldehyde are not extensively documented in the provided search results, related nitrobenzaldehyde derivatives have shown significant potential in medicinal chemistry. For instance, compounds with similar structural motifs have demonstrated antimicrobial and anticancer properties[5][6].

- **Antimicrobial Potential:** The nitro group is a key pharmacophore in several antimicrobial agents. It is hypothesized that compounds like 2-hydroxy-3-methyl-5-nitrobenzaldehyde could interfere with microbial cellular processes, potentially by disrupting cell membranes or inhibiting essential enzymes[5].
- **Anticancer Potential:** Some nitroaromatic compounds have been shown to induce cytotoxicity in cancer cell lines, often through mechanisms involving the induction of apoptosis or necrosis[5]. The reactivity of the aldehyde and the electronic properties of the substituted benzene ring could allow for targeted interactions with biological macromolecules.

Further research into this specific compound could involve a screening cascade to determine its biological efficacy.

The diagram below outlines a potential experimental workflow for investigating the biological activity of this compound.



[Click to download full resolution via product page](#)

Diagram 2: Biological Screening Workflow

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Hydroxy-3-methyl-5-nitrobenzaldehyde | C₈H₇NO₄ | CID 818109 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-hydroxy-3-methyl-5-nitrobenzaldehyde | CAS#:68007-03-4 | Chemsrce [chemsrc.com]
- 3. 2-HYDROXY-3-METHOXY-5-NITROBENZALDEHYDE(17028-61-4) 1H NMR [m.chemicalbook.com]
- 4. 2-Hydroxy-3-methoxy-5-nitrobenzaldehyde | C₈H₇NO₅ | CID 307886 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. nbinno.com [nbinno.com]
- 6. oatext.com [oatext.com]
- To cite this document: BenchChem. [A Technical Guide to 2-Hydroxy-3-methyl-5-nitrobenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b183002#2-hydroxy-5-methyl-3-nitrobenzaldehyde-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com